

# Technical Guide: Physical Characteristics and Analysis of Promethazine Sulfoxide-d6

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## Compound of Interest

Compound Name: Promethazine Sulfoxide-d6

Cat. No.: B563530

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the physical characteristics, metabolic pathway, and analytical methodologies related to **Promethazine Sulfoxide-d6**. This stable isotope-labeled compound is a critical tool in pharmacokinetic and metabolic studies of its parent drug, Promethazine.

## Core Physical and Chemical Properties

**Promethazine Sulfoxide-d6** is the deuterated form of Promethazine Sulfoxide, a major metabolite of the first-generation antihistamine, Promethazine.<sup>[1][2]</sup> The incorporation of six deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantitative analysis.

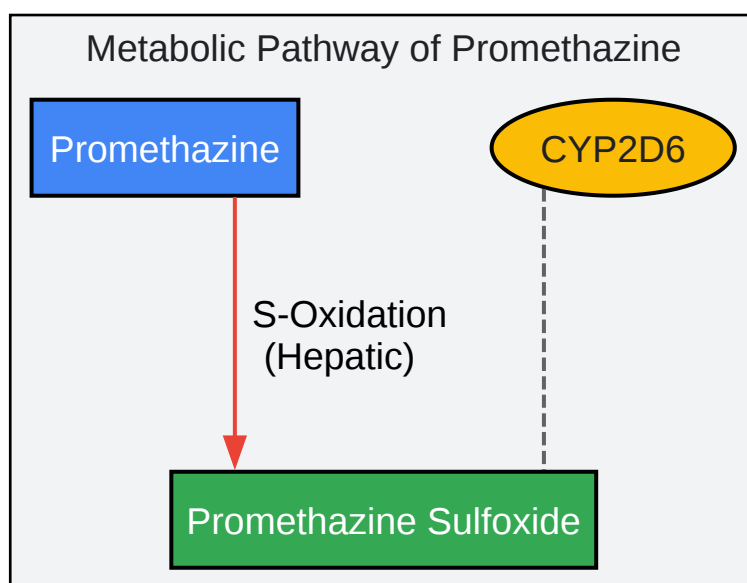
## Data Summary

The fundamental physical and chemical data for **Promethazine Sulfoxide-d6** are summarized below for quick reference.

| Property            | Value   | Citations    |
|---------------------|---|--------------|
| Chemical Name       | N,N-Di(methyl-d6), $\alpha$ -methyl-10H-phenothiazine-10-ethanamine 5-Oxide | [3][4][5]    |
| CAS Number          | 1189892-93-0  | [3][4][5][6] |
| Molecular Formula   | C <sub>17</sub> H <sub>14</sub> D <sub>6</sub> N <sub>2</sub> OS            | [3][5][6][7] |
| Molecular Weight    | 306.46 g/mol  | [3][5][6][7] |
| Accurate Mass       | 306.1673  | [3][6]       |
| Appearance          | Dark Red Solid  | [4]          |
| Purity              | >95% (as determined by HPLC)  | [3]          |
| Storage Temperature | -20°C or 2-8°C in an inert atmosphere                                       | [3][4]       |
| Application         | A labeled metabolite of Promethazine, used as an analytical standard.       | [4][5]       |
| Solubility          | Soluble in Chloroform and Methanol.   | [8]          |

## Metabolic Pathway of Promethazine

Promethazine undergoes extensive hepatic metabolism, primarily through S-oxidation, to form Promethazine Sulfoxide.[1][2] This biotransformation is predominantly mediated by the cytochrome P450 enzyme CYP2D6.[1][8][9] Due to significant first-pass metabolism in the liver, the oral bioavailability of promethazine is only about 25%.[2][10] The sulfoxide metabolite is a major circulating form of the drug found in plasma and urine.[1][10]



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Caption: Metabolic conversion of Promethazine to Promethazine Sulfoxide via CYP2D6.

## Experimental Protocols

The quantification of Promethazine and its metabolites, including Promethazine Sulfoxide, from biological matrices is crucial for pharmacokinetic studies. **Promethazine Sulfoxide-d6** serves as an excellent internal standard in these assays.

## Example Analytical Method: HPLC with UV and Electrochemical Detection

A high-performance liquid chromatography (HPLC) method has been developed for the simultaneous determination of Promethazine and its metabolites in plasma.<sup>[11]</sup>

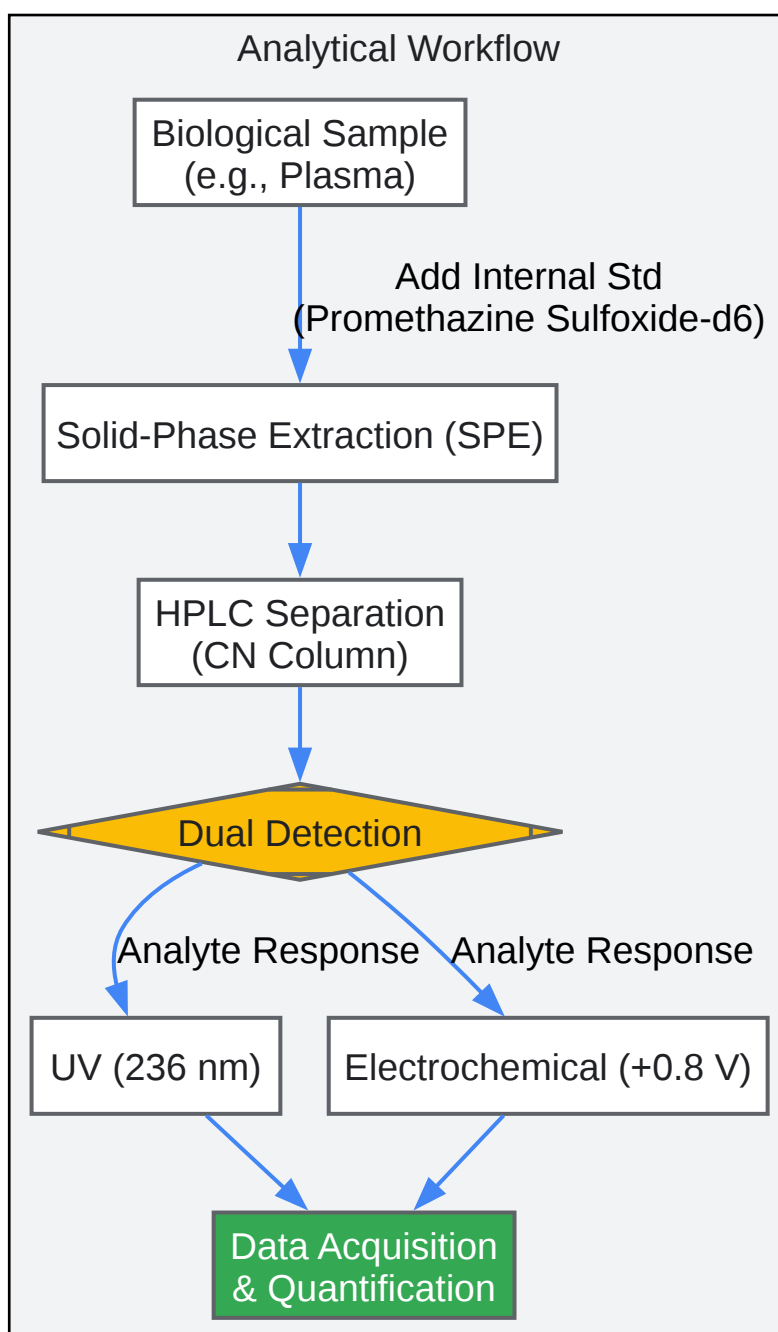
Sample Preparation:

- Spiking: Plasma samples are spiked with an internal standard (e.g., **Promethazine Sulfoxide-d6**).
- Extraction: Solid-phase extraction (SPE) is employed to isolate the analytes from plasma proteins and other interfering substances.

- Reconstitution: The dried extract is reconstituted in the mobile phase for injection into the HPLC system.

#### Chromatographic Conditions:

- Column: 5- $\mu$ m CN column (250 mm x 4.6 mm i.d.).[\[11\]](#)
- Mobile Phase: A mixture of methanol, 0.15M ammonium acetate (pH 5.0), and water in a ratio of 38:50:12 (v/v/v).[\[11\]](#)
- Flow Rate: 0.9 mL/min.[\[11\]](#)
- Detection:
  - UV Detector set at a wavelength of 236 nm.[\[11\]](#)
  - Amperometric (Electrochemical) Detector with the potential set at +0.8 V.[\[11\]](#)



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Caption: Workflow for the analysis of Promethazine metabolites using HPLC.

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- To cite this document: BenchChem. [Technical Guide: Physical Characteristics and Analysis of Promethazine Sulfoxide-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563530#promethazine-sulfoxide-d6-physical-characteristics]

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